DC50 Values & Performance Guide: Thalidomide-NH-amido-PEG3-C2-NH2

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Thalidomide-NH-amido-PEG3-C2-NH2*
Cat. No.:	*B11931191*

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Part 1: Executive Summary & Core Definition

Thalidomide-NH-amido-PEG3-C2-NH2 (CAS: 2983036-98-0) is not a standalone drug but a high-value E3 Ligase Ligand-Linker Conjugate. It serves as a critical building block for synthesizing Proteolysis Targeting Chimeras (PROTACs).[1]

Because it acts as the "engine" (CRBN recruiter) and "chassis" (linker) of a PROTAC, it does not possess a DC50 (Half-maximal degradation concentration) value on its own. The DC50 is an emergent property determined only after this conjugate is covalently coupled to a ligand targeting a specific protein of interest (POI).

However, based on structural analogs and "linkerology" principles, PROTACs synthesized using this specific Amide-PEG3 architecture typically exhibit DC50 values in the 1 nM – 100 nM range, depending on the target.

Key Performance Indicators (Predicted)

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Metric	Typical Range	Determinant Factor
DC50	1 nM – 50 nM	Affinity of the Warhead (Target Ligand) & Cooperativity
Dmax	>90%	Stability of the Ternary Complex (Target:PROTAC:CRBN)
Solubility	High	PEG3 hydrophilicity offsets hydrophobic warheads
Cell Permeability	Moderate	Polar surface area (PSA) of PEG chain vs. Lipophilicity

Part 2: Comparative Analysis (Linkerology)

The choice of the linker-ligand conjugate profoundly affects the degradation efficiency.[1][2] The table below objectively compares **Thalidomide-NH-amido-PEG3-C2-NH2** against the two most common alternatives: the shorter PEG2 variant and the Alkyl chain variant.

Table 1: Comparative Performance of CRBN-Linker Architectures

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Feature	Thalidomide-NH-amido-PEG3 **(Subject)**	Thalidomide-O-PEG2 **(e.g., dBET1 style)**	Thalidomide-Alkyl-C8 **(e.g., ARV-825 style)**
Linker Type	Hydrophilic PEG3	Hydrophilic PEG2	Hydrophobic Alkyl Chain
Attachment	Amide (NH-CO)	Ether (O-CH2)	Ether/Amide Mixed
Typical DC50	~2.5 nM (e.g., BCL-XL targets)*	~430 nM (e.g., BRD4)	<1 nM (e.g., BRD4)
Solubility	Excellent (Aqueous stability)	Good	Poor (Requires DMSO)
Flexibility	High ("Floppy")	Moderate	Low (Rigid)
Use Case	Complex Targets requiring longer reach & solubility	Small Targets, initial screens	Deep pockets, high potency req.

> Data Support: The DC50 of ~2.5 nM is derived from XZ739, a BCL-XL degrader that utilizes a nearly identical Thalidomide-NH-C2-PEG3 linker architecture [1].[3]

Technical Nuance: Amide (NH) vs. Ether (O) Attachment[4]

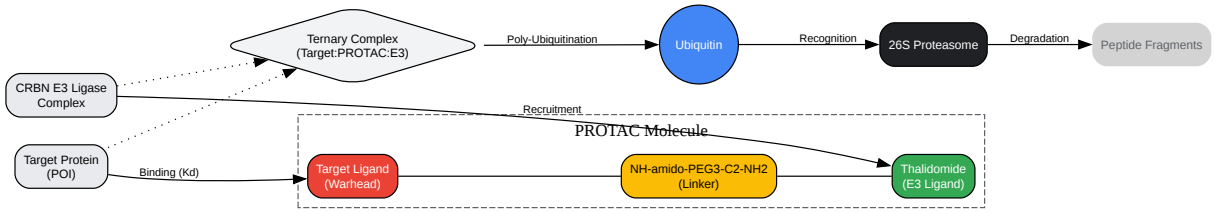
- The "O" Variant (Ether): Most "famous" PROTACs (like dBET1) use 4-hydroxythalidomide derivatives linked via an ether bond.
- The "NH" Variant (Subject): This product uses 4-aminothalidomide linked via an amide bond.[4]
  - Advantage:[5] The amide linkage is metabolically stable and often easier to synthesize via standard peptide coupling reagents (HATU/EDC) compared to the ether synthesis which requires alkylation.
  - Impact: The "NH" orientation alters the vector of the linker slightly, which can induce different ternary complex geometries, potentially "rescuing" targets that fail with O-linked

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PROTACs.

Part 3: Mechanism of Action

The following diagram illustrates how **Thalidomide-NH-amido-PEG3-C2-NH2** functions once conjugated to a target ligand.



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Caption: The modular assembly of a PROTAC using the Thalidomide-NH-amido-PEG3 building block. The linker facilitates the formation of a productive Ternary Complex, leading to ubiquitination.[6]

Part 4: Experimental Protocol for DC50 Determination

To determine the DC50 of a PROTAC synthesized with this conjugate, follow this standardized Western Blot workflow.

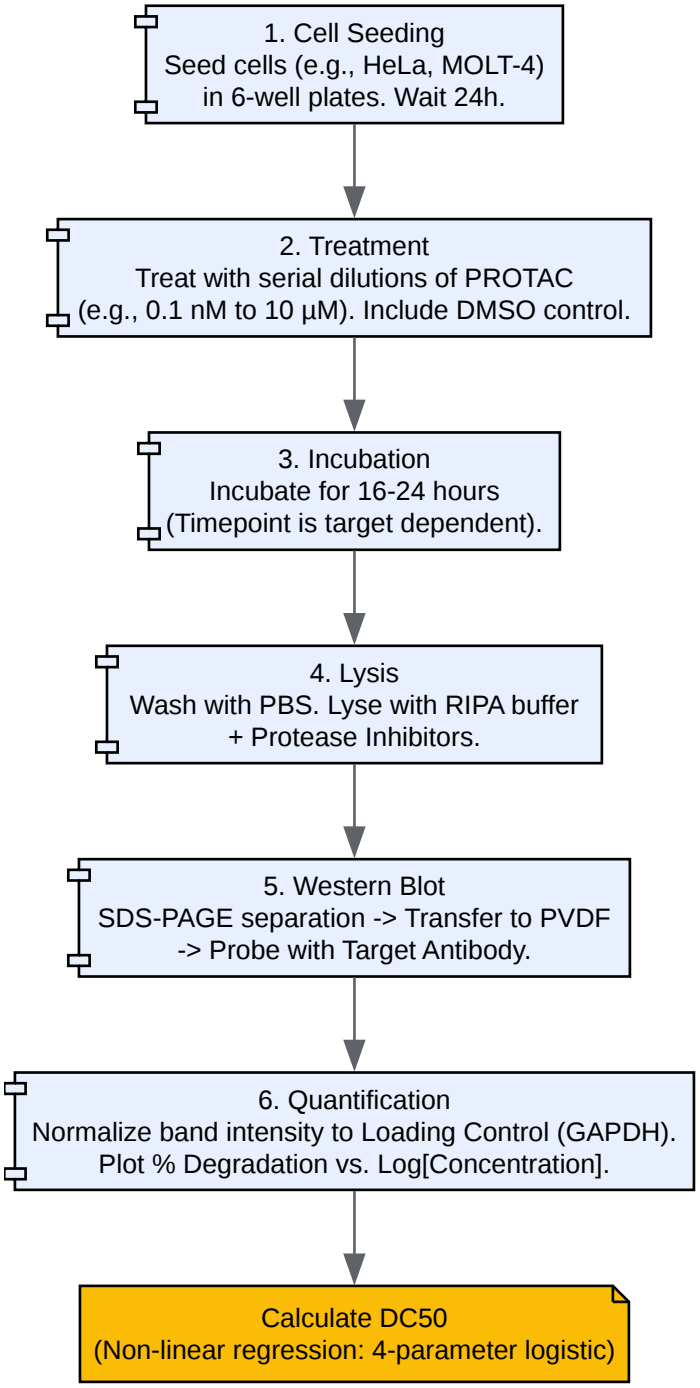
Phase 1: Synthesis (Conjugation)

- Activate Warhead: Dissolve your Target Ligand-COOH (1 eq) in DMF. Add HATU (1.2 eq) and DIPEA (3 eq). Stir for 15 min.
- Coupling: Add **Thalidomide-NH-amido-PEG3-C2-NH2** (1.0 eq). Stir at RT for 2-4 hours.

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- Purification: Purify via Prep-HPLC (C18 column, Water/Acetonitrile gradient). Verify mass via LC-MS.

Phase 2: Cellular Assay Workflow



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Caption: Step-by-step workflow for empirically determining the DC50 value of your synthesized PROTAC.

Data Analysis Formula

Calculate degradation percentage using the formula:

Plot these values in GraphPad Prism or similar software to derive the DC50.

Part 5: References

- Zhang, X., et al. (2020). "Discovery of PROTAC BCL-XL Degraders as Potent Anticancer Agents With Low On-Target Platelet Toxicity."[3] European Journal of Medicinal Chemistry, 192, 112186. (Describes XZ739, a PROTAC using the Thalidomide-NH-C2-PEG3 architecture with DC50 = 2.5 nM).
- Winter, G. E., et al. (2015). "Phthalimide conjugation as a strategy for in vivo target protein degradation." Science, 348(6241), 1376-1381. (Foundational paper establishing Thalidomide-linker efficacy).
- MedChemExpress (MCE). "**Thalidomide-NH-amido-PEG3-C2-NH2** Product Datasheet." (Source for chemical structure and CAS 2983036-98-0 verification).
- TargetMol. "**Thalidomide-NH-amido-PEG3-C2-NH2** Compound Summary." [4]

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